

Proteomic analysis of cells treated with BMS-986458

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Compound of Interest

Compound Name: BMS-986458

Cat. No.: B15604889

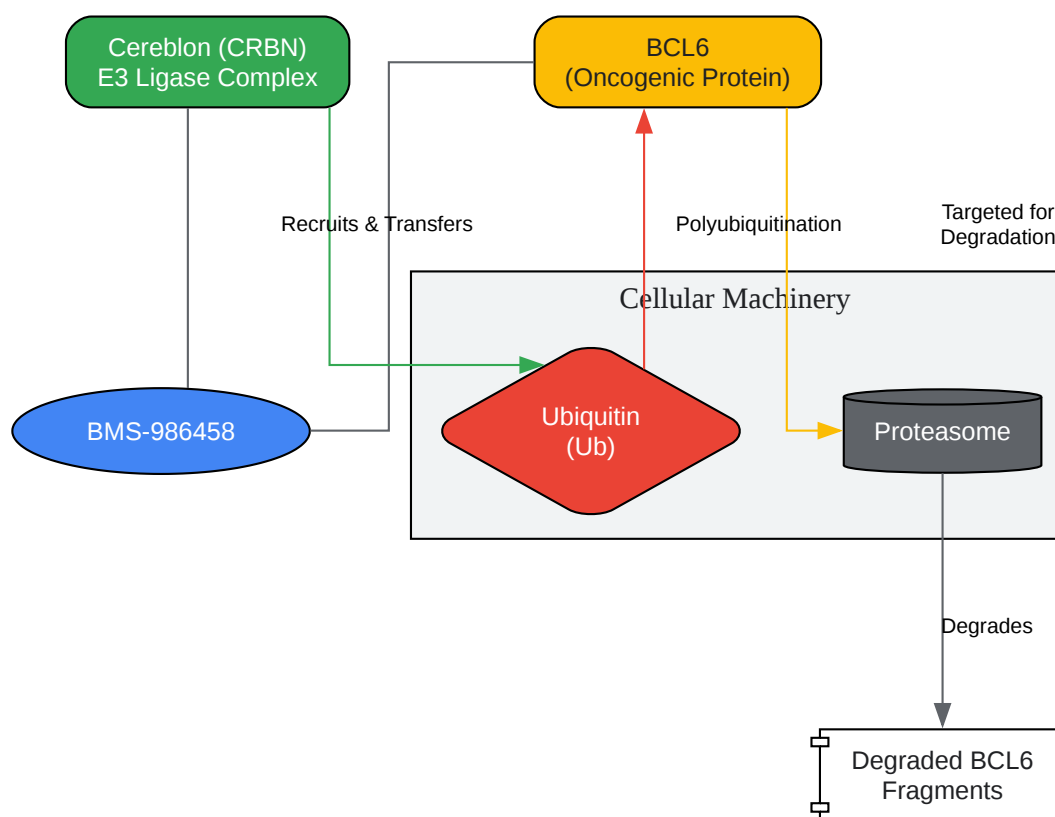
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A Comparative Guide to **BMS-986458**: A First-in-Class BCL6 Degradar

For researchers, scientists, and drug development professionals, this guide provides a comprehensive comparison of **BMS-986458**, a novel B-cell lymphoma 6 (BCL6) protein degrader, with other therapeutic modalities for B-cell Non-Hodgkin's Lymphoma (NHL). This document summarizes the mechanism of action, preclinical and clinical data, and provides detailed experimental protocols relevant to the study of such targeted protein degraders.

Mechanism of Action of BMS-986458

BMS-986458 is a highly selective, orally bioavailable heterobifunctional molecule that induces the degradation of the BCL6 protein.^{[1][2]} It functions as a ligand-directed degrader (LDD), also known as a proteolysis-targeting chimera (PROTAC). The molecule simultaneously binds to the BCL6 protein and the cereblon (CRBN) E3 ubiquitin ligase complex.^{[1][2][3]} This proximity induces the ubiquitination of BCL6, marking it for degradation by the proteasome.^{[2][4]} This targeted degradation of BCL6, a key transcriptional repressor and oncogenic driver in B-cell malignancies, leads to anti-tumor effects.^{[3][4]}



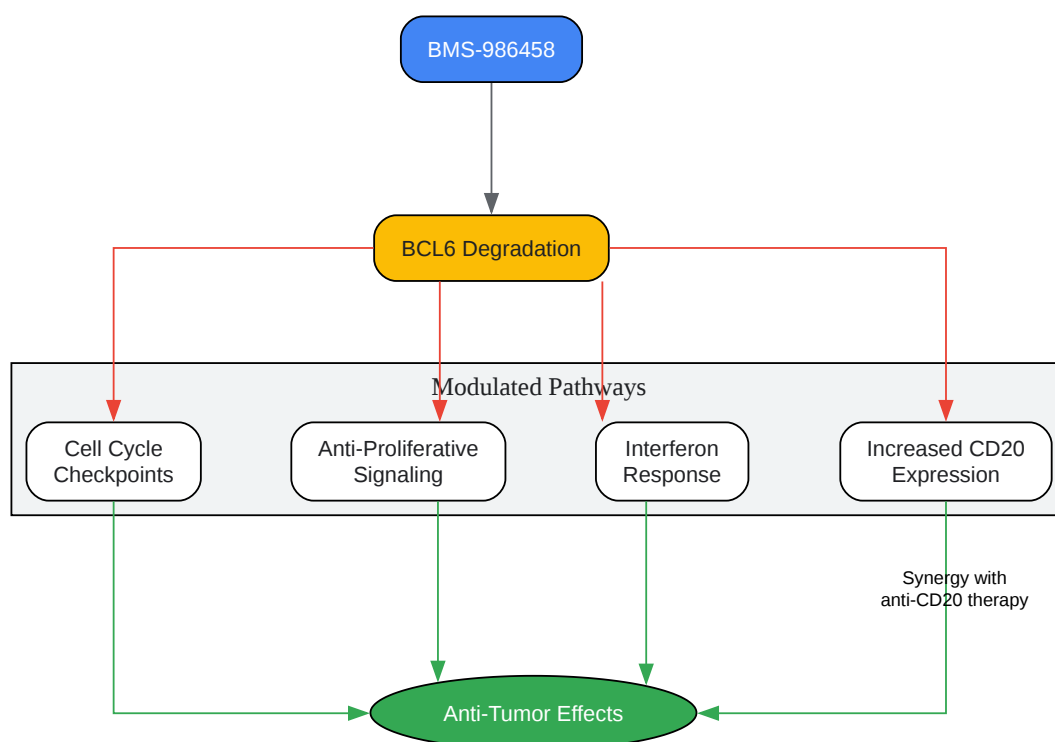
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Caption: Mechanism of action of **BMS-986458**.

Downstream Effects of BCL6 Degradation

The degradation of BCL6 by **BMS-986458** results in the modulation of a regulon associated with several key cellular processes. Transcriptomic analysis has revealed that the anti-tumor effects are achieved through the modulation of pathways involved in cell-cycle checkpoints, anti-proliferative signaling, and interferon responses.[2] A notable downstream effect is the enhanced expression of CD20, a surface protein on B-cells and a target for immunotherapy.[2]

BMS-986458 has been shown to increase CD20 transcription and surface expression, which may restore sensitivity to anti-CD20 therapies.[2][4]



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Caption: Downstream signaling effects of **BMS-986458**.

Comparison with Other NHL Therapies

While a direct proteomic comparison is not yet available in published literature, **BMS-986458** can be compared to other emerging therapies for NHL based on its mechanism and available clinical data.

Feature	BMS-986458 (BCL6 Degradator)	Golcadomide (CELMoD™ Agent)	Breyanzi® (CAR-T Cell Therapy)
Target	BCL6 Protein	Ikaros/Aiolos (via Cereblon)	CD19 on B-cells
Mechanism	Targeted Protein Degradation	Molecular Glue (Degradation)	Genetically Modified T-cell Therapy
Administration	Oral	Oral	Intravenous Infusion
Reported Efficacy (ORR)	65% in heavily pre-treated R/R NHL[5]	Varies by combination and patient population	High response rates in specific settings
Key Adverse Events	Grade 1/2 arthralgia and fatigue[6]	Neutropenia	Cytokine Release Syndrome, Neurologic Toxicities

Preclinical and Clinical Landscape

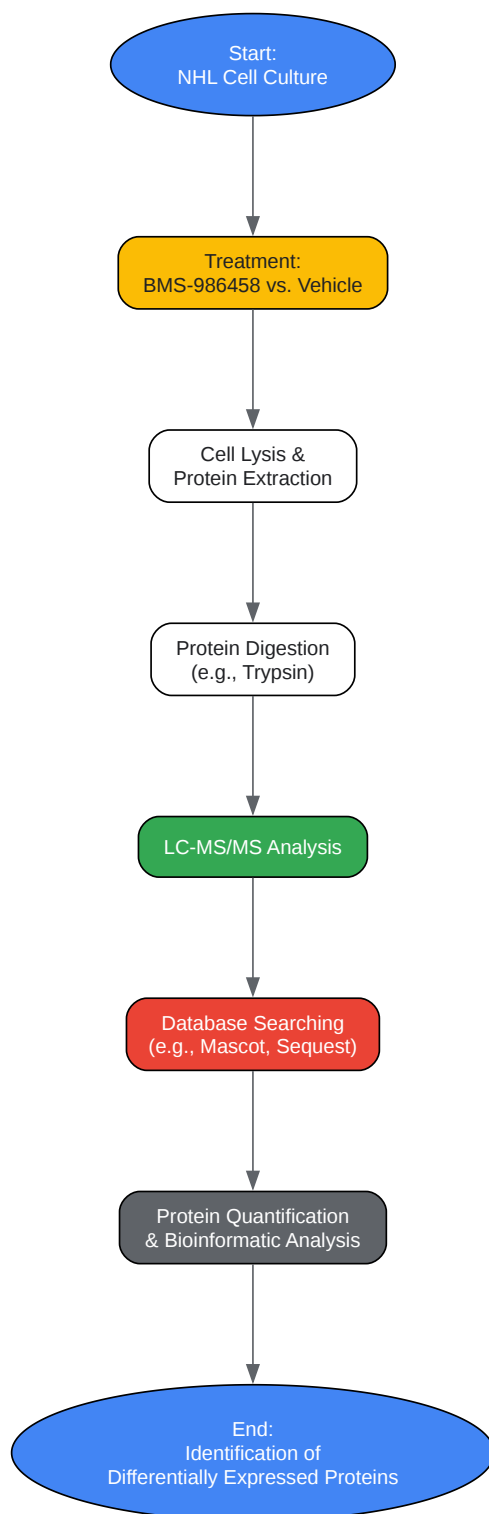
Preclinical studies in both subcutaneous and disseminated DLBCL tumor models have demonstrated dose-dependent pharmacokinetics, pharmacodynamics, and anti-tumor efficacy of **BMS-986458** following oral administration.[3] In vitro, it rapidly degrades BCL6 in a majority of BCL6-expressing NHL cell lines and patient-derived xenograft models.[2]

A Phase 1/2 clinical trial (NCT06090539) is currently evaluating the safety, tolerability, pharmacokinetics, and pharmacodynamics of **BMS-986458**, both as a monotherapy and in combination with anti-lymphoma agents in patients with relapsed/refractory NHL.[3][7][8] Initial results from the dose-escalation part of the study in heavily pre-treated patients have shown promising anti-tumor activity and a well-tolerated safety profile.[6] Rapid and sustained degradation of BCL6 was observed in both peripheral blood and tumors.[6]

Experimental Protocols

While specific proteomic analyses of **BMS-986458**-treated cells are not yet published, a general workflow for such an experiment is outlined below. This protocol is representative of standard methods used in the field.

Generalized Proteomic Analysis Workflow



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Caption: Generalized workflow for proteomic analysis.

Detailed Methodologies

- Cell Culture and Treatment:
 - Culture NHL cell lines (e.g., DLBCL lines) in appropriate media and conditions.
 - Treat cells with a range of concentrations of **BMS-986458** or a vehicle control (e.g., DMSO) for a specified time course (e.g., 24, 48, 72 hours).
 - Harvest cells by centrifugation and wash with phosphate-buffered saline.
- Protein Extraction and Digestion:
 - Lyse cell pellets in a suitable lysis buffer containing protease and phosphatase inhibitors.
 - Quantify protein concentration using a standard assay (e.g., BCA assay).
 - Perform in-solution or in-gel digestion of proteins using a protease such as trypsin.
- Mass Spectrometry:
 - Analyze the resulting peptide mixtures by liquid chromatography-tandem mass spectrometry (LC-MS/MS).
 - Separate peptides using a reverse-phase column with a gradient of an organic solvent.
 - Acquire mass spectra in a data-dependent manner, selecting precursor ions for fragmentation.
- Data Analysis:
 - Search the raw mass spectrometry data against a protein database (e.g., UniProt) using a search engine like Mascot or Sequest to identify peptides and proteins.
 - Perform label-free or label-based (e.g., TMT, SILAC) quantification to determine the relative abundance of proteins between the **BMS-986458**-treated and control samples.
 - Conduct bioinformatic analysis to identify differentially expressed proteins and enriched biological pathways.

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